

Safe Disposal of Regorafenib-13C,d3: A Procedural Guide

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Compound of Interest

Compound Name: Regorafenib-13C,d3

Cat. No.: B3026279

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Regorafenib-13C,d3**, a stable isotope-labeled multi-kinase inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental protection. Regorafenib is classified as a hazardous substance, toxic to aquatic life with long-lasting effects, necessitating stringent disposal protocols.^{[1][2]}

Hazard and Disposal Information

The following table summarizes key hazard classifications and disposal recommendations for Regorafenib. Note that while this guide specifically addresses **Regorafenib-13C,d3**, the disposal procedures are based on the properties of the parent compound, Regorafenib, as isotopic labeling does not significantly alter its chemical hazards.

Parameter	Information	Source
UN Number	UN 3077	
Hazard Class	9 (Miscellaneous hazardous materials)	[2]
Packing Group	III	[2]
Environmental Hazards	Very toxic to aquatic life with long lasting effects.[1]	[1]
Disposal Method	Dispose of as hazardous waste.[3] Incineration in a chemical incinerator with an afterburner and scrubber is recommended.[2][4]	[2][3][4]
Regulatory Compliance	Disposal must be in accordance with local, state, and federal regulations.[4][5]	[4][5]

Step-by-Step Disposal Protocol for Regorafenib-13C,d3

This protocol outlines the necessary steps for the safe handling and disposal of **Regorafenib-13C,d3** from the point of generation to final disposal.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Handling: Always handle **Regorafenib-13C,d3** within a chemical fume hood.[3] If a fume hood is unavailable, an N100 respirator should be used.[3]
- Gloves: Wear double nitrile or latex gloves.[3]
- Eye Protection: Use safety glasses or goggles.[3]
- Protective Clothing: A lab coat, scrubs, or a protective suit is required.[3]

- Footwear: Closed-toe shoes must be worn.[3]

2. Waste Segregation and Collection:

- Solid Waste:
 - Place all solid waste contaminated with **Regorafenib-13C,d3**, including unused product, contaminated lab supplies (e.g., pipette tips, weighing paper), and empty containers, into a dedicated, clearly labeled, and sealed hazardous waste container.[1][6]
 - Empty containers must be disposed of as hazardous waste.[3]
- Liquid Waste:
 - Collect all liquid waste containing **Regorafenib-13C,d3** in a dedicated, sealed, and clearly labeled hazardous waste container.
- Sharps:
 - Dispose of any contaminated sharps (e.g., needles, syringes) directly into an approved sharps container without crushing, clipping, or recapping.[6]

3. Spill Management:

- Minor Spills:
 - Utilize a cytotoxic spill kit.[6]
 - Wear appropriate PPE, including a respirator.[6]
 - Cover the spill with absorbent materials.
 - Collect the absorbed material and place it in the designated hazardous waste container.[1]
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area and alert emergency services.[6]

- Restrict access to the spill area.[\[6\]](#)

4. Storage of Hazardous Waste:

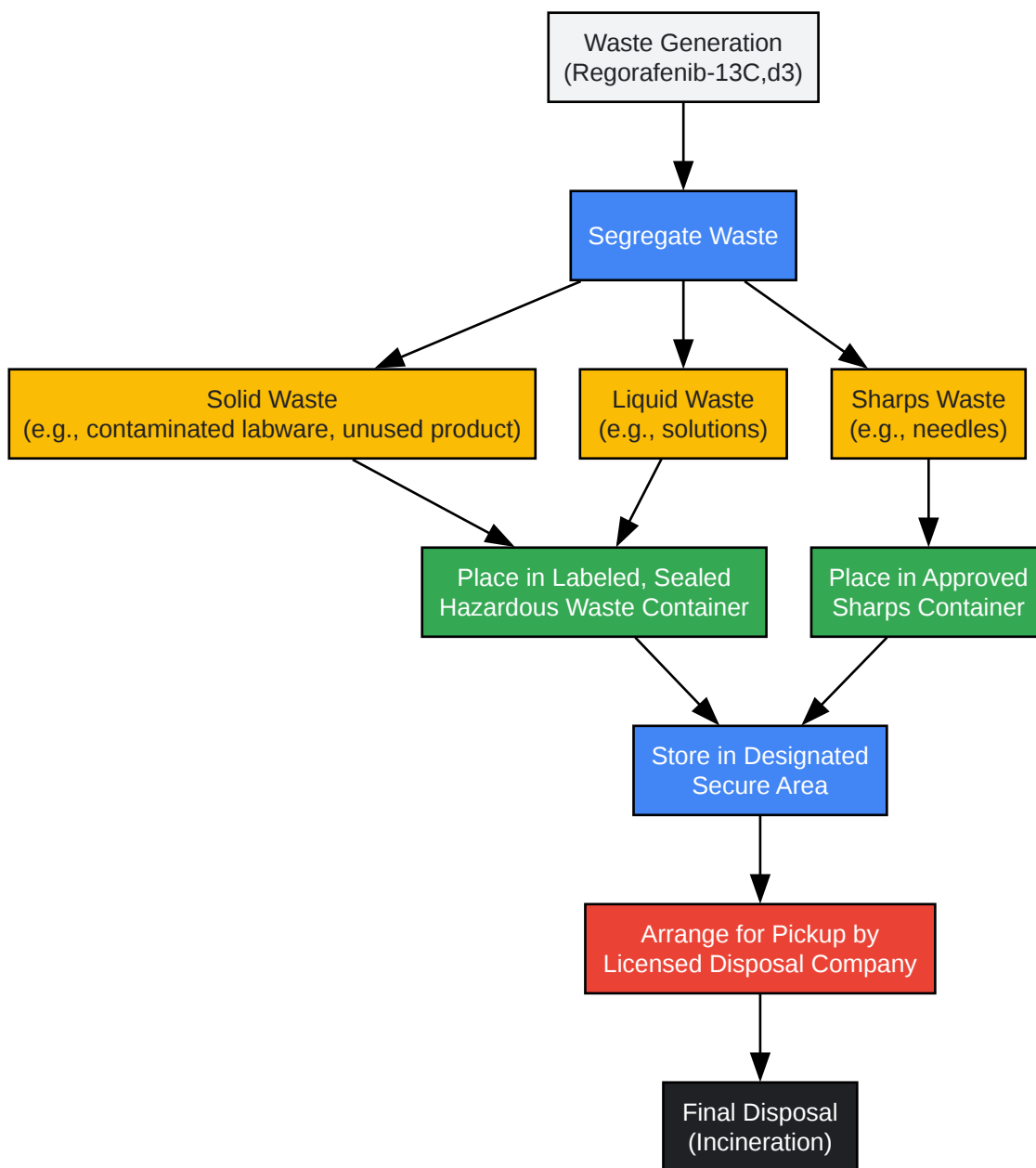
- Store the sealed hazardous waste containers in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)
- Ensure the storage area is well-ventilated.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed hazardous material disposal company.[\[4\]](#)
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[4\]](#)
- Ensure all disposal activities comply with applicable local, state, and federal regulations.[\[4\]](#)[\[5\]](#)

Regorafenib-13C,d3 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Regorafenib-13C,d3** waste.



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